

# Disperse Blue 91: A Technical Overview of Its Core Applications

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## Compound of Interest

Compound Name: Disperse blue 91

Cat. No.: B1173503

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## Introduction

**Disperse Blue 91** is a synthetic dye that belongs to the anthraquinone class of disperse dyes. Characterized by its vibrant blue color, it is primarily utilized for coloring synthetic fibers, plastics, and to a lesser extent, in cosmetic formulations.<sup>[1]</sup> Disperse dyes, including **Disperse Blue 91**, are non-ionic and have low water solubility, making them suitable for dyeing hydrophobic fibers like polyester and nylon.<sup>[1]</sup> This technical guide provides an in-depth overview of the primary applications of **Disperse Blue 91**, its chemical and physical properties, and general experimental protocols for its use.

## Chemical and Physical Properties

**Disperse Blue 91** is an anthraquinone-based dye. Its chemical structure confers good stability and colorfastness.<sup>[1]</sup> The fundamental properties of **Disperse Blue 91** are summarized in the table below.

Property	Value
C.I. Name	Disperse Blue 91
CAS Number	12222-89-8
Molecular Formula	C <sub>20</sub> H <sub>21</sub> NO <sub>5</sub>
Molecular Weight	355.38 g/mol
Molecular Structure	Anthraquinones

## Primary Applications

The primary applications of **Disperse Blue 91** are centered around its coloring properties for synthetic materials.

- **Textile Dyeing:** The most prominent application of **Disperse Blue 91** is in the dyeing of synthetic textile fibers, particularly polyester.[\[1\]](#) It provides a vibrant blue shade with good fastness properties, making it suitable for apparel and other textile products.[\[1\]](#)
- **Plastic Coloring:** **Disperse Blue 91** is also used to impart color to various plastics and synthetic materials.[\[1\]](#)
- **Cosmetic Products:** While less common, it can be found in some cosmetic formulations. However, its use in this area requires rigorous safety assessments due to its potential as a skin sensitizer.[\[1\]](#)

## Quantitative Data: Fastness Properties

The performance of a dye is often evaluated by its fastness properties, which indicate the resistance of the color to fading or running under various conditions. The following table summarizes the fastness properties of **Disperse Blue 91** based on AATCC standards.

Fastness Property	Fading	Stain
Ironing	3	6
Light	5	5
Perspiration	5	5
Washing	5	5

(Source: AATCC data)

## Experimental Protocols

### General Protocol for Dyeing Polyester with Disperse Blue 91

The following is a general experimental protocol for dyeing polyester fabric with **Disperse Blue 91**. Optimal conditions may vary depending on the specific equipment, substrate, and desired shade depth.

Materials and Equipment:

- Polyester fabric
- **Disperse Blue 91** dye
- Dispersing agent
- Carrier (e.g., a mixture of aromatic hydrocarbons) or high-temperature dyeing apparatus
- Acetic acid (to adjust pH)
- Laboratory dyeing machine (e.g., a high-temperature beaker dyeing machine)
- Spectrophotometer for color measurement

Procedure:

- Preparation of the Dyebath:

- A dyebath is prepared with a specific liquor-to-goods ratio (e.g., 20:1).
- The required amount of **Disperse Blue 91** is first pasted with a small amount of dispersing agent and cold water to ensure proper dispersion.
- The paste is then added to the dyebath containing water.
- A carrier is added if dyeing is to be performed at atmospheric pressure (around 100°C). For high-temperature dyeing (around 130°C), a carrier is not typically required.
- The pH of the dyebath is adjusted to 4.5-5.5 using acetic acid.
- Dyeing Process:
  - The polyester fabric is introduced into the dyebath.
  - The temperature is raised gradually to the target dyeing temperature (e.g., 130°C for high-temperature dyeing).
  - Dyeing is carried out at this temperature for a specified duration (e.g., 60 minutes).
- After-treatment (Reduction Clearing):
  - After dyeing, the fabric is rinsed with hot and then cold water.
  - A reduction clearing process is performed to remove any unfixed dye from the fiber surface. This is typically done with a solution of sodium hydrosulfite and sodium hydroxide.
  - The fabric is then rinsed thoroughly and dried.
- Evaluation:
  - The color yield and fastness properties of the dyed fabric are evaluated using standard textile testing methods.

## Synthesis of Disperse Blue 91

While the precise industrial synthesis route for **Disperse Blue 91** is proprietary, a general method for the synthesis of anthraquinone-based disperse dyes involves the following key

steps:

- **Formation of Key Intermediates:** The synthesis typically starts with anthraquinone derivatives. These precursors undergo reactions such as nitration, reduction, and halogenation to introduce functional groups at specific positions on the anthraquinone backbone.
- **Coupling Reactions:** The functionalized anthraquinone intermediates are then reacted with aromatic amines or phenolic compounds through coupling reactions to build the final chromophoric system of the dye.
- **Purification:** The synthesized dye is then purified to remove impurities and by-products. This is often achieved through crystallization or filtration to ensure a high-purity product suitable for dyeing applications.

## Biological Activity and Toxicological Profile

The primary biological activity of concern for **Disperse Blue 91** is its potential for skin sensitization.<sup>[1]</sup> Like many disperse dyes, it is a known allergen and can cause contact dermatitis in sensitive individuals.<sup>[1]</sup> Exposure to disperse dyes may trigger immunological responses.<sup>[1]</sup>

Currently, there is a lack of publicly available research on the specific applications of **Disperse Blue 91** in drug development or its interaction with specific signaling pathways. The toxicological data for **Disperse Blue 91** is not as extensively documented as for some other disperse dyes.

## Visualizations

Caption: General experimental workflow for dyeing polyester with **Disperse Blue 91**.

Caption: Logical relationships of **Disperse Blue 91**'s properties, applications, and biological effects.

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## References

- 1. Buy Disperse blue 91 | 12222-89-8 [smolecule.com]
- To cite this document: BenchChem. [Disperse Blue 91: A Technical Overview of Its Core Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1173503#primary-applications-of-disperse-blue-91]

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